

# In-Depth Technical Guide to 1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene

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## Compound of Interest

Compound Name: 1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene

Cat. No.: B1294247

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## Introduction

**1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene** is a halogenated and fluorinated aromatic ether. Its specific substitution pattern makes it a potentially valuable building block in the synthesis of complex organic molecules, particularly in the fields of pharmaceutical and agrochemical research. The presence of a bromine atom allows for various cross-coupling reactions, while the methoxy and trifluoromethoxy groups can influence the electronic properties, lipophilicity, and metabolic stability of derivative compounds. This guide provides a summary of the available safety information for this compound, based on data for structurally similar chemicals due to the limited availability of a comprehensive Safety Data Sheet (SDS) for the exact molecule.

## Chemical and Physical Properties

Quantitative data for **1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene** is not readily available. The following table summarizes data for a structurally related compound, 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene (CAS 261951-96-6), to provide an estimation of its properties.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>3</sub> O	PubChem[1]
Molecular Weight	255.03 g/mol	PubChem[1]
Computed XLogP3	4.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	253.95541 Da	PubChem[1]
Monoisotopic Mass	253.95541 Da	PubChem[1]
Topological Polar Surface Area	9.2 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	13	PubChem[1]

## Hazard Identification and GHS Classification

A comprehensive GHS classification for **1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene** is not available. However, based on data for analogous compounds, the following hazards may be anticipated. For the related compound 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene, it is classified as hazardous to the aquatic environment (long-term hazard).[1] For other similar brominated and fluorinated benzene derivatives, common hazard statements include skin irritation, serious eye irritation, and potential for respiratory irritation.

### Anticipated GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2

### GHS Pictograms (Anticipated)



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Caption: Anticipated GHS pictograms.

### Hazard Statements (Anticipated)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.<sup>[1]</sup>

### Precautionary Statements (Anticipated)

- Prevention: P261, P264, P271, P273, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364, P391
- Storage: P403+P233, P405
- Disposal: P501

## Handling and Storage

### Safe Handling:

- Avoid contact with skin, eyes, and clothing.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from sources of ignition.

## First-Aid Measures

Given the anticipated hazards, the following first-aid measures are recommended:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Immediately wash with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** Combustion may produce irritating and toxic gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment. Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Toxicological Information

No specific toxicological data is available for **1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene**. The information below is based on general principles for similar compounds.

Endpoint	Anticipated Effect
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled.
Skin Corrosion/Irritation	Expected to be irritating to the skin.
Serious Eye Damage/Irritation	Expected to cause serious eye irritation.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
STOT-Single Exposure	May cause respiratory tract irritation.
STOT-Repeated Exposure	No data available.
Aspiration Hazard	No data available.

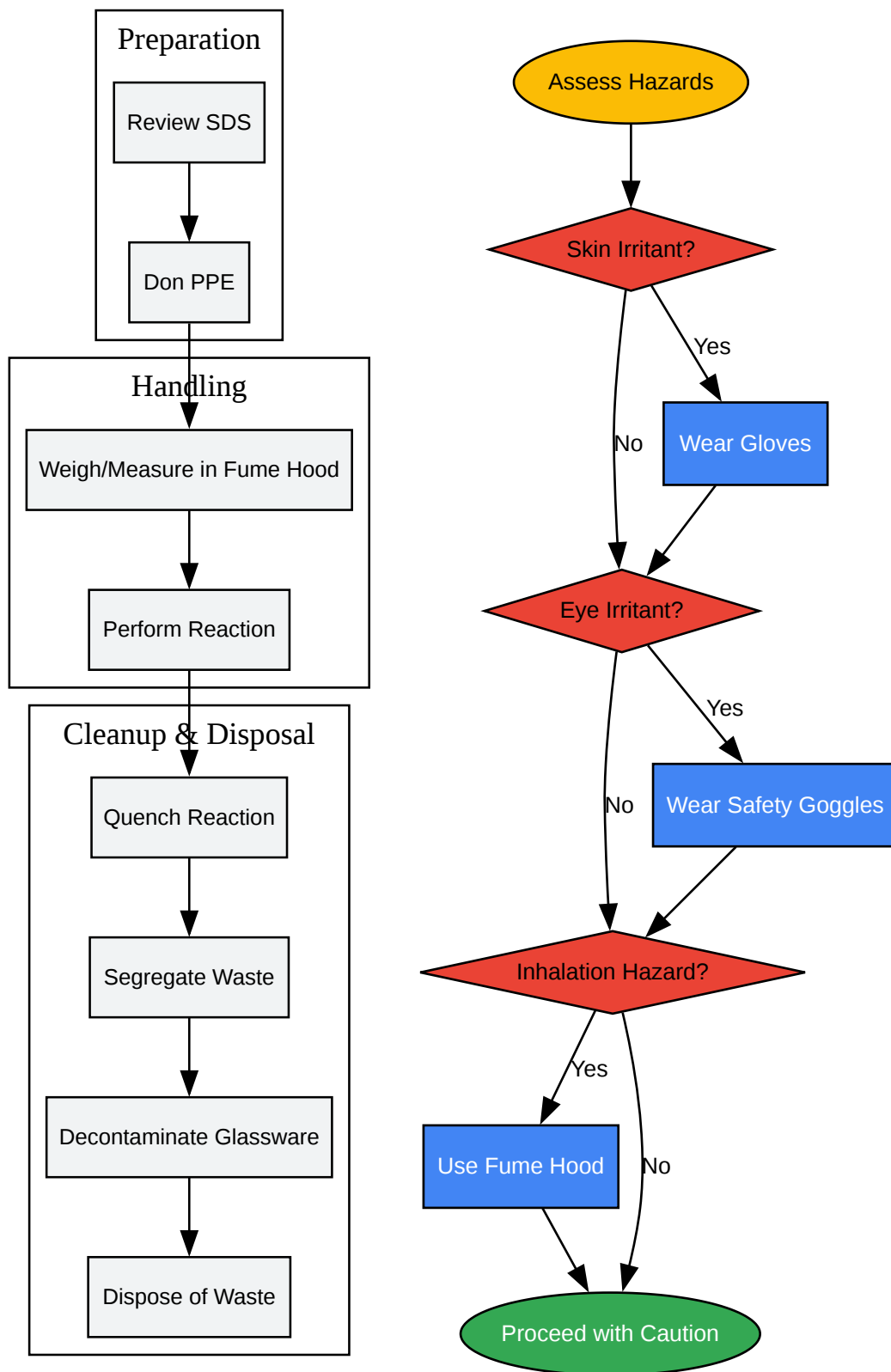
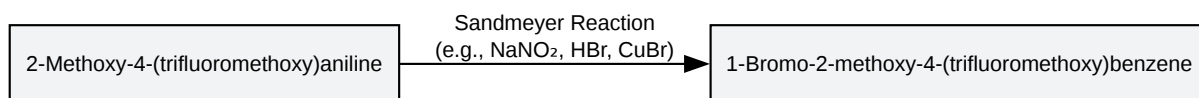
## Ecological Information

Detailed ecotoxicological data for **1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene** is not available. However, the related compound 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene is classified as toxic to aquatic life with long-lasting effects.<sup>[1]</sup> It is prudent to assume that this compound may also pose a risk to the aquatic environment.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Bromo-2-methoxy-4-(trifluoromethoxy)benzene** are not readily available in the public domain. However, a general synthetic approach can be inferred from standard organic chemistry principles.

Hypothetical Synthetic Pathway





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## References

- 1. 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene | C<sub>8</sub>H<sub>6</sub>BrF<sub>3</sub>O | CID 2775560 - PubChem [pubchem.ncbi.nlm.nih.gov]
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